

Comprehensive Spectroscopic Characterization of Limonexic Acid

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Compound of Interest

Compound Name: *Limonexic acid*

Cat. No.: *B1239676*

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Executive Summary & Chemical Profile

Limonexic acid (C₂₆H₃₀O₁₀) represents a structural modification of the archetypal limonoid, Limonin. While Limonin contains a furan ring at C-17, **Limonexic acid** features an oxidized hydroxybutenolide (pseudoacid) moiety.^[1] This modification significantly alters its solubility, biological activity, and spectroscopic signature.

- CAS Number: 99026-99-0^[2]^[3]
- Molecular Formula: C₂₆H₃₀O₁₀
- Molecular Weight: 502.51 g/mol
- Structural Class: A-seco-limonoid; Limonin derivative.
- Key Structural Feature: Replacement of the C-17 furan ring with a -hydroxybutenolide ring.^[1]

Structural Relationship Diagram

The following diagram illustrates the oxidative transition from Limonin to **Limonexic acid**, highlighting the critical modification at the D-ring.



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Caption: Biosynthetic and oxidative relationship between Limonin and its pseudoacid derivatives.

Mass Spectrometry (MS) Analysis[4][5][6][7][8]

Mass spectrometry is the first line of defense in differentiating **Limonexic acid** (MW 502) from Limonin (MW 470). The addition of two oxygen atoms (+32 Da) is readily apparent in the molecular ion.

Ionization & Detection Strategy

- Method: Electrospray Ionization (ESI) or APCI in Positive/Negative modes.[4]
- Solvent System: Methanol/Water + 0.1% Formic Acid (promotes protonation).

Fragmentation Logic (MS/MS)

The fragmentation pattern of **Limonexic acid** is driven by the stability of the triterpenoid core and the lability of the oxygenated rings.

Ion Type	m/z (Calculated)	Mechanistic Origin
[M+H] ⁺	503.2	Protonated molecular ion.[4] Base peak in ESI(+).[4]
[M+Na] ⁺	525.2	Sodium adduct (common in biological extracts).
[M-H] ⁻	501.2	Deprotonated ion (ESI Negative mode).
Fragment	457	Loss of HCOOH (Formic acid) or decarboxylation (-CO ₂).
Fragment	439	Subsequent loss of H ₂ O from the 457 fragment.
Diagnostic	Loss of Furan	Unlike Limonin, Limonexic acid does not show the characteristic retro-Diels-Alder furan losses because the ring is already oxidized.

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*Analyst Note: In complex citrus matrices, **Limonexic acid** often co-elutes with Isolimonexic acid. While their MS spectra are nearly identical, their retention times on C18 columns differ slightly (**Limonexic acid** generally elutes earlier due to higher polarity).*

Nuclear Magnetic Resonance (NMR) Spectroscopy[6][7][9][10]

NMR is the definitive tool for structural confirmation. The distinction lies entirely in the signals associated with the C-17 substituent.

The "Furan to Butenolide" Shift

In Limonin, the furan ring protons (H-21, H-22, H-23) appear as distinct signals in the aromatic/olefinic region. In **Limonexic acid**, these are replaced by the signals of the hydroxybutenolide ring.^[1]

- Limonin Furan Signals:

6.35 (H-22), 7.40 (H-21), 7.42 (H-23).

- **Limonexic Acid** Signals: The aromatic character is lost. You will observe a hemiacetal proton (if ring-closed) or shifted olefinic protons.

¹H and ¹³C NMR Data Table

Data derived from comparative analysis of Limonin pseudoacids (e.g., Isolimonexic acid) which share the identical core scaffold.

Position	¹ H NMR (ppm, Multiplicity, J Hz)	¹³ C NMR (ppm)	Assignment Note
C-17 Subst.	Distinctive Region	Distinctive Region	Critical for ID
H-21	~7.90 (s) / 6.10 (s)	~98 - 102	Hemiacetal/Acetal proton (varies by solvent)
H-22	~6.0 - 6.5 (s)	~120 - 125	Olefinic proton on butenolide
C-20	—	~160 - 170	Quaternary Carbon (Butenolide)
C-23	—	~170 (C=O)	Lactone/Acid Carbonyl
Core Skeleton	Conserved Region	Conserved Region	Matches Limonin
H-1	4.10 (m)	78 - 80	A-ring Lactone methine
H-15	4.0 - 4.2	54 - 60	D-ring methylene/methine
H-19 (Me)	4.5 - 4.9 (AB system)	60 - 65	C-19 Methylene (O-bridge)
Me-18	1.0 - 1.3 (s)	15 - 25	Angular Methyl
Me-25	1.0 - 1.3 (s)	20 - 30	Angular Methyl

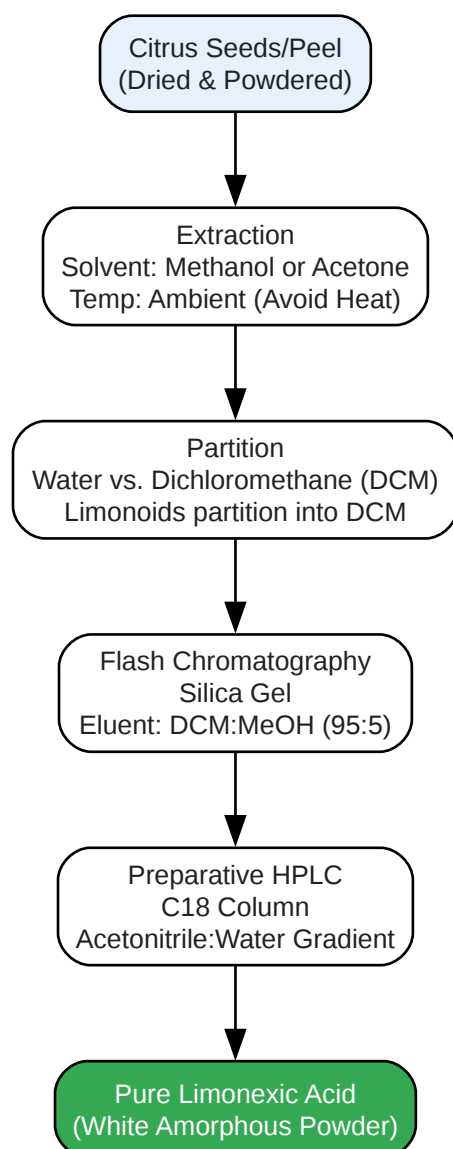
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Protocol Validation: To distinguish Limonexic from Isolimonexic acid, check the H-17 coupling. In Isolimonexic acid, the configuration at C-17 often leads to specific NOE (Nuclear Overhauser Effect) correlations with the C-18 methyl group.

Experimental Protocols

Extraction and Isolation Workflow

To isolate **Limonexic acid** for spectroscopic verification, follow this solid-phase extraction (SPE) and HPLC workflow.



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Caption: Step-by-step isolation protocol for obtaining spectroscopic-grade **Limonexic acid**.

Sample Preparation for NMR

- Solvent Choice: Dissolve 5-10 mg of purified compound in 0.6 mL of DMSO-d₆ or Acetone-d₆.
 - Why? CDCl₃ is often insufficient for polar limonoids like **Limonexic acid**; DMSO ensures complete solubility and stabilizes the hemiacetal protons.
- Tube: Use high-precision 5mm NMR tubes to avoid shimming errors.

- Reference: Calibrate chemical shifts to the residual solvent peak (DMSO:

2.50,

39.5).

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